Application Notes and Protocols for AMG-8718 Administration in Mouse Models

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Compound of Interest	
Compound Name: AMG-8718	
Cat. No.: B15617658	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

AMG-8718 is a potent and orally efficacious inhibitor of Beta-secretase 1 (BACE1), an enzyme pivotal in the amyloidogenic processing of the amyloid precursor protein (APP).[1][2] Inhibition of BACE1 is a key therapeutic strategy aimed at reducing the production of amyloid-beta (Aβ) peptides, which are central to the pathogenesis of Alzheimer's disease. These application notes provide a comprehensive overview and generalized protocols for the preclinical evaluation of **AMG-8718** in mouse models, based on established methodologies for BACE1 inhibitors.

Disclaimer: Specific in vivo dosage information for **AMG-8718** in mouse models is not publicly available. The following protocols and dosage recommendations are based on preclinical studies of other BACE1 inhibitors, such as Verubecestat and NB-360.[1][3] Researchers must conduct comprehensive dose-finding, pharmacokinetic, and pharmacodynamic studies to determine the optimal, effective, and well-tolerated dosing regimen for **AMG-8718** in their specific mouse model.

Data Presentation: Dosage and Administration of BACE1 Inhibitors in Mice
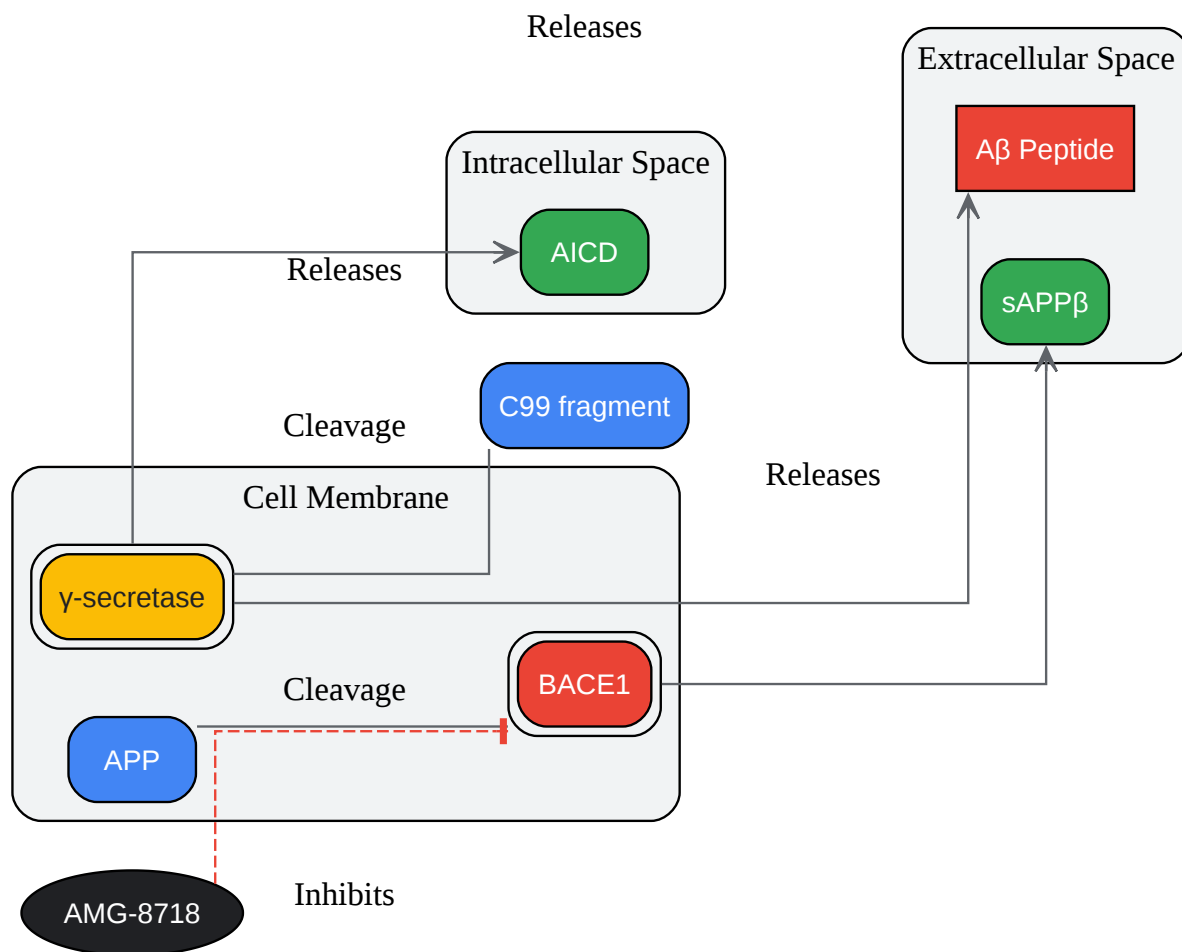
Tech Support

The following table summarizes representative dosages and administration routes for various BACE1 inhibitors in mouse models, which can serve as a starting point for designing studies with **AMG-8718**.
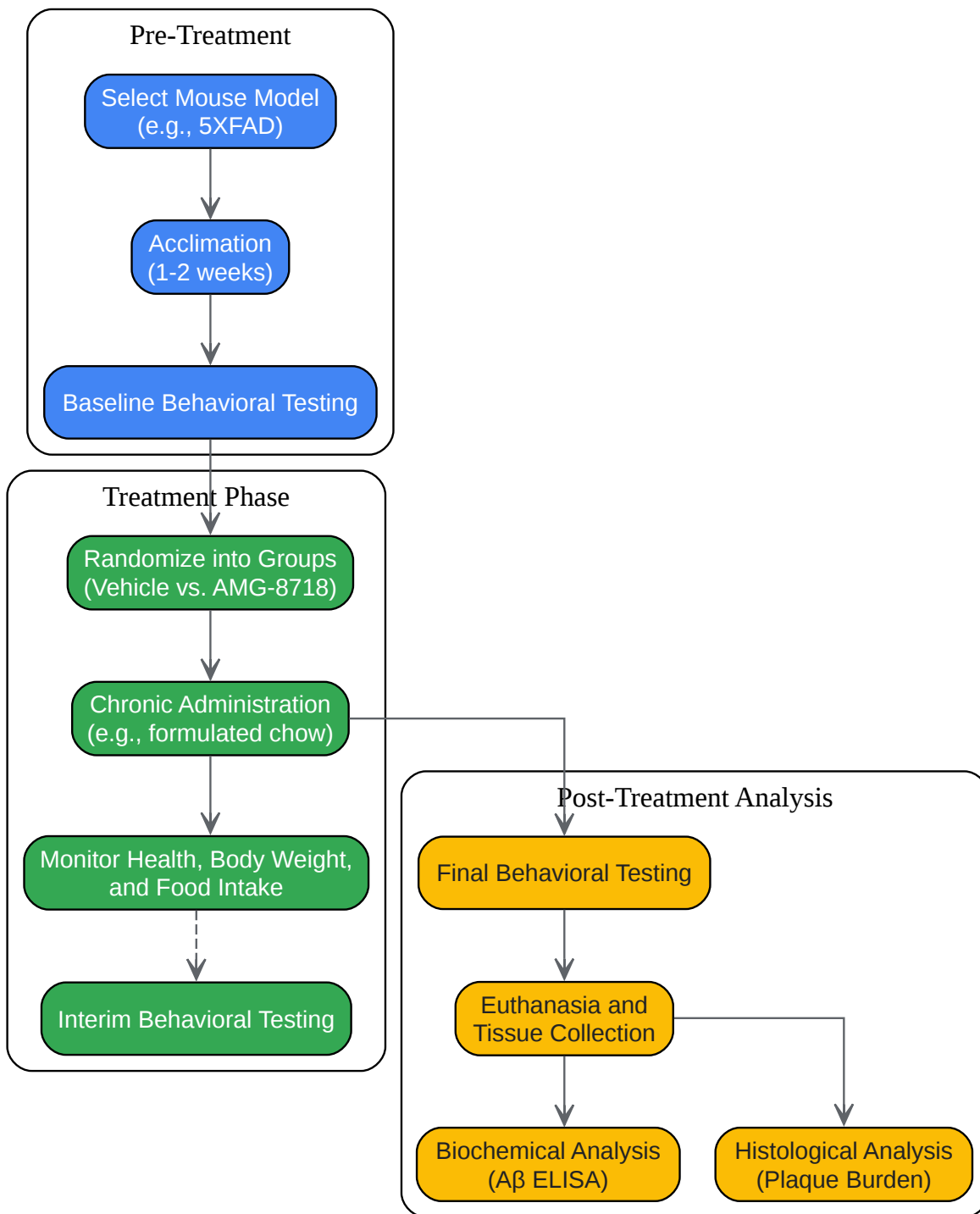
Compound	Mouse Model	Route of Administration	Dosage	Study Duration	Key Findings	Reference
NB-360	APPPS1	Oral (in food pellets)	0.25 g/kg in chow (approx. 20 µmol/kg/day)	2 weeks to 3 months	Reduced soluble Aβ40 and Aβ42 levels in the forebrain by 80%.[3]	[3]
Verubecestat (MK-8931)	5XFAD	Oral gavage	Dose-dependent	Acute and Chronic	Attenuation of plasma Aβ40 and Aβ42.[1]	[1]
LY2811376	N/A	Oral	N/A	N/A	Correlated with decreased levels of amyloid beta 40 (Aβ40).[4]	[4]
General BACE1 Inhibitors	APPPS1	Oral (daily)	100, 300 mg/kg	3 days	Dose-dependent reduction of human Aβ levels.[5]	[5]

Signaling Pathway

BACE1 Cleavage of Amyloid Precursor Protein (APP)

BACE1, also known as beta-secretase, is a key enzyme in the amyloidogenic pathway. It cleaves the amyloid precursor protein (APP) at the N-terminus of the Aβ domain. This initial cleavage is followed by a subsequent cleavage by γ-secretase, which releases the Aβ peptide.

Releases

Extracellular Space

Aβ Peptide

Intracellular Space

AICD

Releases

sAPPβ

C99 fragment

Cleavage

Releases

Cell Membrane

γ-secretase

BACE1

Cleavage

APP

Inhibits

AMG-8718

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Pre-Treatment

Select Mouse Model
(e.g., 5XFAD)

↓

Acclimation
(1-2 weeks)

↓

Baseline Behavioral Testing

Treatment Phase

Randomize into Groups
(Vehicle vs. AMG-8718)

↓

Chronic Administration
(e.g., formulated chow)

↓

Monitor Health, Body Weight,
and Food Intake

↓

Interim Behavioral Testing

Post-Treatment Analysis

Final Behavioral Testing

↓

Euthanasia and
Tissue Collection

↓

Biochemical Analysis
(Aβ ELISA)

Histological Analysis
(Plaque Burden)

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